

An In-depth Technical Guide to the Amoxicillin D4 Certificate of Analysis

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Compound of Interest

Compound Name: Amoxicillin D4

Cat. No.: B1165254

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The Certificate of Analysis (CoA) is a critical document in the pharmaceutical industry, providing a comprehensive summary of the quality control testing performed on a specific batch of a substance.^{[1][2][3]} For isotopically labeled compounds such as **Amoxicillin D4**, which serves as an internal standard in quantitative analytical studies, the CoA is indispensable for ensuring the accuracy and reliability of experimental results.^{[4][5]} This guide offers a detailed explanation of the components of an **Amoxicillin D4** CoA, including data interpretation, experimental methodologies, and the logical workflow of the analysis.

Core Components of the Amoxicillin D4 Certificate of Analysis

A typical CoA for **Amoxicillin D4** will contain essential information to identify and qualify the material. This information is summarized in the tables below.

Table 1: Product and Batch Information

This section provides fundamental details about the **Amoxicillin D4** standard.

Parameter	Description	Example Data
Product Name	The common name of the compound.	Amoxicillin D4
Chemical Name	The systematic IUPAC name.	(2S,5R,6R)-6-((R)-2-Amino-2-(4-hydroxyphenyl)-2,3,5,6-d4)acetamido)-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid
CAS Number	The unique Chemical Abstracts Service registry number.	2673270-36-3
Batch/Lot Number	A unique identifier for the specific production batch.	GR-06-133
Molecular Formula	The elemental composition of the molecule.	C ₁₆ H ₁₅ D ₄ N ₃ O ₅ S
Molecular Weight	The mass of the molecule, accounting for the deuterium isotopes.	369.4 g/mol

Table 2: Physicochemical Properties

This table outlines the physical and chemical characteristics of the **Amoxicillin D4** material.

Parameter	Specification	Example Result
Appearance	A brief description of the physical form and color.	White solid
Solubility	Information on the solubility in various solvents.	Soluble in water and methanol.
Storage Condition	Recommended long-term storage temperature.	2-8 °C in a well-closed container.

Table 3: Analytical Test Results

This is the core of the CoA, presenting the results of the quality control tests with their acceptance criteria.

Test	Method	Specification	Result
Identity (¹ H-NMR)	Nuclear Magnetic Resonance Spectroscopy	Conforms to structure	Conforms
Identity (Mass Spec)	Mass Spectrometry	Conforms to structure	Conforms
Chromatographic Purity	High-Performance Liquid Chromatography (HPLC)	≥98%	99.4%
Isotopic Purity	Mass Spectrometry or NMR	>98% atom D	Conforms

Experimental Protocols

The following sections detail the methodologies for the key experiments cited on the **Amoxicillin D4** CoA.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a primary technique for assessing the purity of **Amoxicillin D4** and detecting any related impurities.

- Objective: To separate **Amoxicillin D4** from any process-related impurities or degradation products and to quantify its purity.
- Instrumentation: An HPLC system equipped with a UV detector is typically used.
- Chromatographic Conditions:

- Column: A reverse-phase C18 column, such as a Cogent Bidentate C18 (4.6 x 250 mm, 4µm), is commonly employed.
- Mobile Phase: A mixture of an aqueous buffer (e.g., potassium dihydrogen phosphate) and an organic solvent like acetonitrile or methanol. A typical composition is a 95:5 ratio of buffer to organic solvent.
- Flow Rate: A standard flow rate is 1.0 mL/min.
- Detection: UV detection at a wavelength of 230 nm or 283 nm.
- Injection Volume: 10 µL.
- Sample Preparation:
 - A stock solution of **Amoxicillin D4** is prepared by accurately weighing and dissolving the standard in the mobile phase or a suitable diluent to a known concentration (e.g., 1 mg/mL).
 - The solution is sonicated to ensure complete dissolution.
 - Working solutions are prepared by diluting the stock solution to a concentration within the linear range of the instrument (e.g., 20-100 µg/mL).
- Data Analysis: The purity is calculated by comparing the peak area of the **Amoxicillin D4** to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry confirms the molecular weight of **Amoxicillin D4**, thereby verifying its identity and the successful incorporation of deuterium atoms.

- Objective: To confirm the molecular mass of **Amoxicillin D4** and to assess its isotopic purity.
- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization Technique: Electrospray ionization (ESI) is a common method.

- **Analysis Mode:** The instrument can be operated in either positive or negative ion mode. For **Amoxicillin D4**, the protonated molecule $[M+H]^+$ at m/z 370.1 would be observed in positive mode.
- **Sample Preparation:** The sample is prepared by dissolving a small amount of the **Amoxicillin D4** standard in a suitable solvent, typically the mobile phase used for LC-MS analysis.
- **Data Analysis:** The resulting mass spectrum is analyzed for the presence of the expected molecular ion peak. The isotopic distribution is also examined to confirm the incorporation of four deuterium atoms.

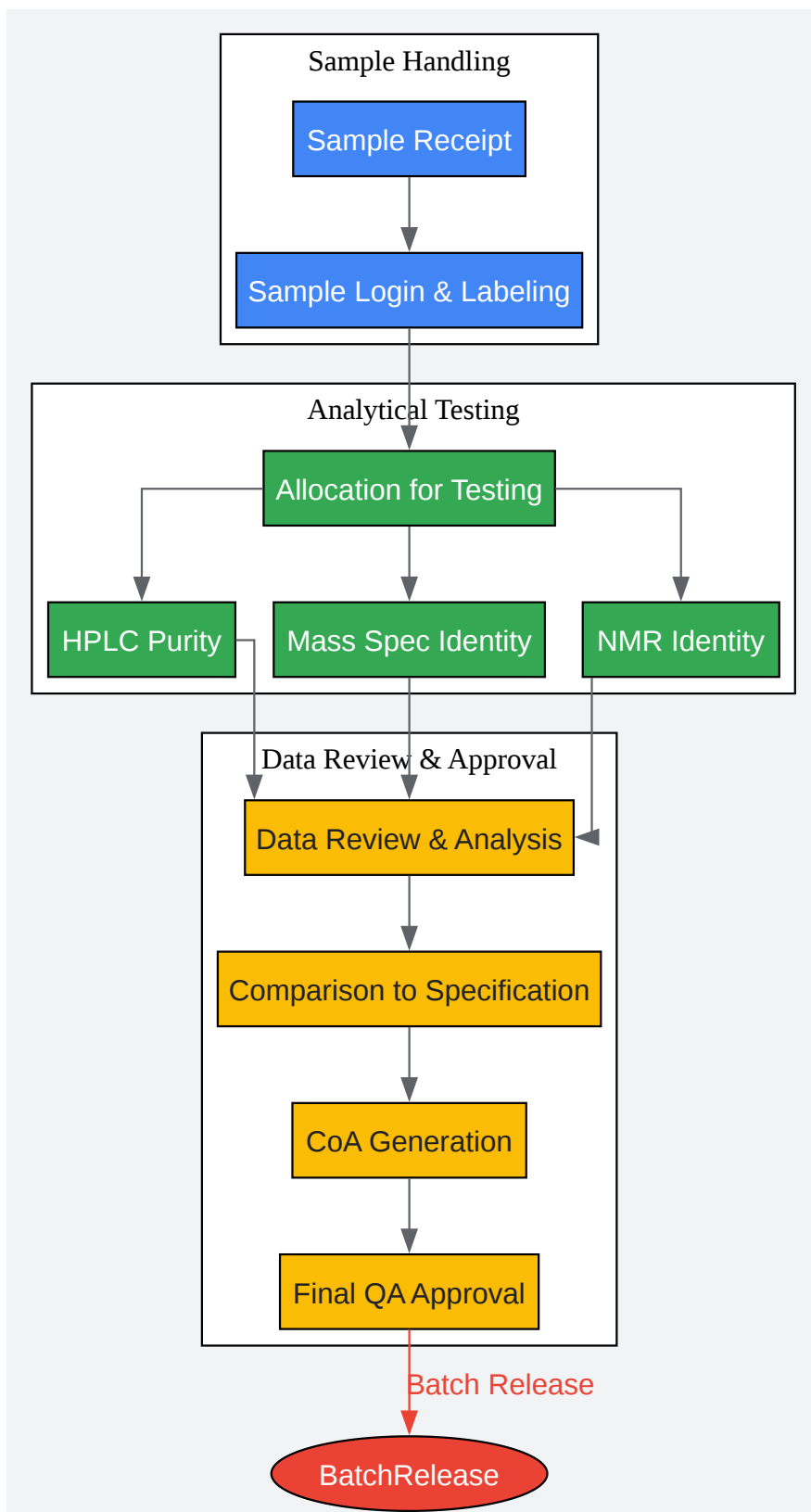
Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy for Structural Confirmation

^1H -NMR spectroscopy provides detailed information about the chemical structure of the molecule, confirming the identity of **Amoxicillin D4** and the position of the deuterium labels.

- **Objective:** To provide an unambiguous confirmation of the molecular structure of **Amoxicillin D4**.
- **Instrumentation:** A high-field NMR spectrometer.
- **Sample Preparation:**
 - A few milligrams of the **Amoxicillin D4** standard are dissolved in a deuterated solvent (e.g., Deuterium Oxide - D_2O).
 - The solution is transferred to an NMR tube.
- **Data Acquisition:** A standard ^1H -NMR spectrum is acquired.
- **Data Analysis:** The chemical shifts, splitting patterns, and integration of the peaks in the spectrum are compared to a reference spectrum of Amoxicillin or to theoretical predictions. The absence of signals from the deuterated positions on the phenyl ring confirms the isotopic labeling.

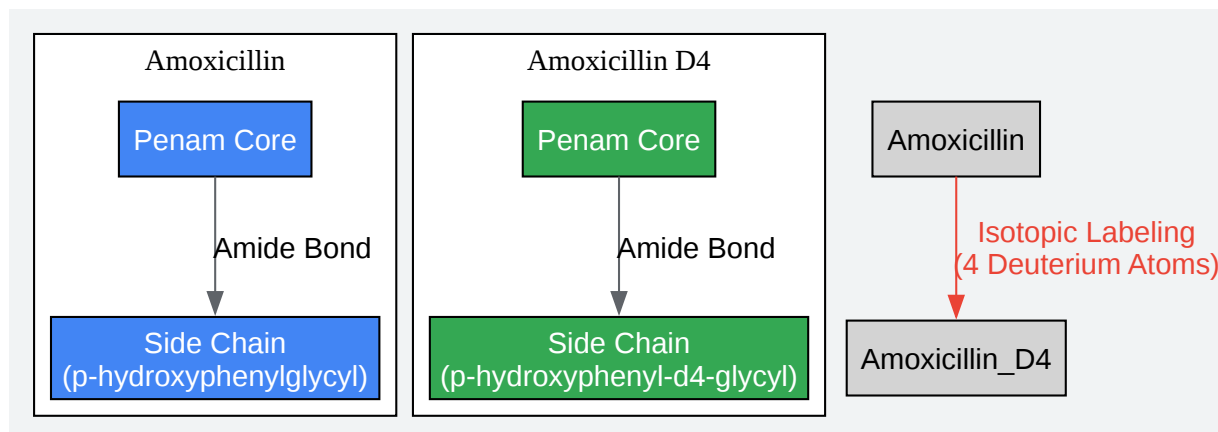
Visualization of Workflows and Relationships

The following diagrams illustrate the logical flow of the Certificate of Analysis process and the structural relationship of **Amoxicillin D4**.



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Caption: Workflow for the generation of a Certificate of Analysis.



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Caption: Structural relationship between Amoxicillin and **Amoxicillin D4**.

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References

- 1. What is a Certificate of Analysis (CoA) [ddregpharma.com]
- 2. contractlaboratory.com [contractlaboratory.com]
- 3. pharmaguru.co [pharmaguru.co]
- 4. clearsynth.com [clearsynth.com]
- 5. caymanchem.com [caymanchem.com]
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